

iCRT 14 stability in cell culture media over time

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Compound of Interest		
Compound Name:	iCRT 14	
Cat. No.:	B1674363	Get Quote

iCRT 14 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **iCRT 14**, a potent inhibitor of β -catenin-responsive transcription (CRT), in cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for iCRT 14?

iCRT 14 is a small molecule inhibitor that targets the Wnt/β-catenin signaling pathway.[1][2][3] [4][5][6] It functions by disrupting the interaction between β-catenin and T-cell factor/lymphoid enhancer factor (TCF/LEF) transcription factors in the nucleus.[2][7][8] This inhibition prevents the transcription of Wnt target genes, which are often involved in cell proliferation and survival. [7][9] **iCRT 14** has been shown to potently inhibit β-catenin-responsive transcription with an IC50 of 40.3 nM in reporter assays.[2][10][11]

Q2: What is the recommended solvent and storage condition for iCRT 14?

iCRT 14 is soluble in dimethyl sulfoxide (DMSO) up to 75 mM.[10] For long-term storage, the stock solution in DMSO should be kept at -20°C for up to one year or -80°C for up to two years. [11] The powder form should be stored at +4°C.[10] It is advisable to use fresh DMSO, as moisture can reduce the solubility of the compound.[2]

Q3: What is the stability of iCRT 14 in cell culture media?







While specific studies detailing the half-life of **iCRT 14** in various cell culture media are not readily available, it is a common practice to prepare fresh working solutions from a frozen DMSO stock for each experiment. The stability of small molecules in aqueous solutions like cell culture media can be influenced by factors such as pH, temperature, and the presence of serum proteins. For experiments involving long-term incubation, it is recommended to replace the media with freshly prepared **iCRT 14** at regular intervals (e.g., every 24-48 hours) to ensure a consistent effective concentration.

Troubleshooting Guide



Issue	Possible Cause	Recommendation
Inconsistent or no effect of iCRT 14 on target gene expression.	Degradation of iCRT 14: The compound may have degraded in the cell culture media during prolonged incubation.	Replace the media with freshly diluted iCRT 14 every 24-48 hours.
Incorrect concentration: The concentration of iCRT 14 may be too low to elicit a response.	Perform a dose-response experiment to determine the optimal concentration for your cell line and experimental conditions.	
Cell line resistance: Some cell lines may exhibit resistance to iCRT 14. For instance, the presence of the long noncoding RNA HOTAIR has been shown to confer resistance to iCRT 14 in HeLa cells.[7][9]	Consider using a different cell line or investigating potential resistance mechanisms in your current cell line.	
Precipitation of iCRT 14 in cell culture media.	Low solubility: The final concentration of DMSO in the media may be too low to keep iCRT 14 in solution, or the concentration of iCRT 14 may exceed its solubility limit in the aqueous media.	Ensure the final DMSO concentration in the cell culture media does not exceed a level that is toxic to your cells (typically <0.5%). Prepare intermediate dilutions in media to avoid shocking the compound out of solution.
Observed cytotoxicity at expected effective concentrations.	Cell line sensitivity: Different cell lines can have varying sensitivities to both iCRT 14 and the solvent (DMSO).	Perform a viability assay to determine the cytotoxic concentration of iCRT 14 and DMSO for your specific cell line.

Experimental Protocols



Protocol for Assessing the Stability of iCRT 14 in Cell Culture Media

This protocol provides a general framework for determining the stability of **iCRT 14** in a specific cell culture medium over time.

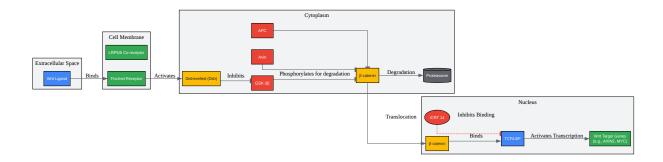
- 1. Preparation of iCRT 14-containing Media:
- Thaw a DMSO stock solution of iCRT 14.
- Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium (e.g., DMEM with 10% FBS).
- Prepare a sufficient volume for the entire experiment.
- 2. Incubation:
- Aliquot the iCRT 14-containing medium into sterile tubes for each time point (e.g., 0, 6, 12, 24, 48, and 72 hours).
- Incubate the tubes in a cell culture incubator at 37°C and 5% CO2.
- 3. Sample Analysis at Each Time Point:
- At each designated time point, remove an aliquot of the medium.
- Analyze the concentration of active iCRT 14 using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- 4. Functional Readout (Optional but Recommended):
- In parallel, treat cells with the aged **iCRT 14**-containing media collected at each time point.
- After a defined incubation period, assess the biological activity of the aged media by measuring the expression of a known Wnt/β-catenin target gene (e.g., AXIN2, MYC) using RT-qPCR.



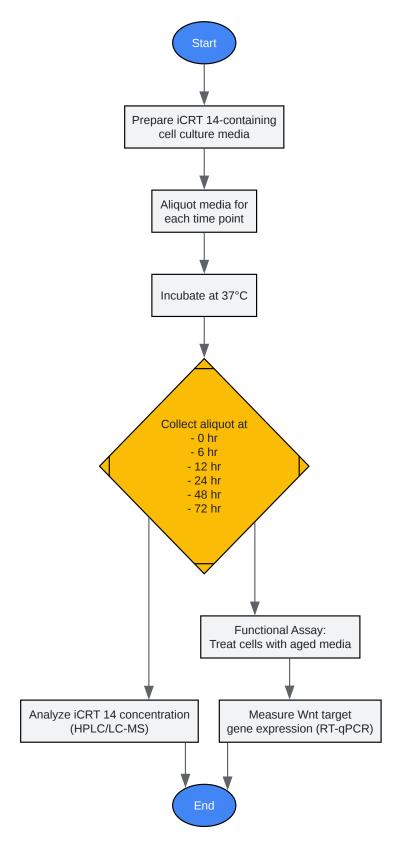
A decrease in the inhibition of the target gene over time would indicate degradation of iCRT
 14.

Visualizations Wnt/β-catenin Signaling Pathway and Point of Inhibition by iCRT 14









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